

HPLC analytical method for quantifying (3-Chloro-2-methylphenyl)methanol purity

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Compound of Interest

Compound Name: (3-Chloro-2-methylphenyl)methanol

CAS No.: 90369-75-8

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An HPLC Analytical Method for Quantifying (3-Chloro-2-methylphenyl)methanol Purity

Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Abstract

This document details a robust High-Performance Liquid Chromatography (HPLC) method for the quantification of (3-Chloro-2-methylphenyl)methanol purity and the determination of its related substances. The described reverse-phase HPLC (RP-HPLC) method is designed to be stability-indicating, capable of separating the main component from potential impurities and degradation products. The protocol covers instrumentation, sample preparation, chromatographic conditions, and method validation parameters as per the International Council for Harmonisation (ICH) guidelines.[1][2] Forced degradation studies are also outlined to ensure the method's specificity and stability-indicating capabilities.[3][4]

Introduction

(3-Chloro-2-methylphenyl)methanol is a substituted benzyl alcohol derivative that serves as a key intermediate in the synthesis of various pharmaceutical compounds. Accurate quantification of its purity is critical to ensure the quality, safety, and efficacy of the final active pharmaceutical ingredient (API). HPLC is a primary analytical technique for impurity profiling and purity assessment in the pharmaceutical industry due to its high resolution and sensitivity. [\[2\]](#)[\[5\]](#)

This application note provides a comprehensive RP-HPLC method suitable for routine quality control and stability testing of **(3-Chloro-2-methylphenyl)methanol**. The method is developed to be specific, accurate, precise, and linear over a defined concentration range.

Experimental Protocol

Instrumentation and Materials

- Instrumentation: HPLC system equipped with a quaternary pump, autosampler, column thermostat, and a UV-Vis or Photodiode Array (PDA) detector. [\[1\]](#)
- Software: Chromatography data acquisition and processing software.
- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size). [\[1\]](#)
- Chemicals:
 - **(3-Chloro-2-methylphenyl)methanol** reference standard
 - Acetonitrile (HPLC grade) [\[6\]](#)
 - Methanol (HPLC grade) [\[6\]](#)
 - Water (HPLC grade or Milli-Q)
 - Formic Acid (analytical grade) [\[7\]](#)
 - Hydrochloric Acid (HCl), Sodium Hydroxide (NaOH), Hydrogen Peroxide (H₂O₂) for forced degradation studies.

Chromatographic Conditions

The following conditions can be used as a starting point and should be optimized as necessary.

Parameter	Value
Column	C18, 250 mm x 4.6 mm, 5 µm
Mobile Phase	A: Water with 0.1% Formic Acid B: Acetonitrile with 0.1% Formic Acid
Gradient Elution	0-5 min: 40% B 5-20 min: 40% to 80% B 20-25 min: 80% B 25-26 min: 80% to 40% B 26-30 min: 40% B (Equilibration)
Flow Rate	1.0 mL/min ^[1]
Injection Volume	10 µL
Column Temperature	30 °C
Detection Wavelength	220 nm

Preparation of Solutions

- Standard Stock Solution (1000 µg/mL): Accurately weigh 25 mg of **(3-Chloro-2-methylphenyl)methanol** reference standard and transfer to a 25 mL volumetric flask. Dissolve and dilute to volume with a 50:50 mixture of Acetonitrile and Water (diluent).
- Working Standard Solution (100 µg/mL): Pipette 2.5 mL of the Standard Stock Solution into a 25 mL volumetric flask and dilute to volume with the diluent.
- Sample Solution (1000 µg/mL): Accurately weigh 25 mg of the **(3-Chloro-2-methylphenyl)methanol** sample, transfer to a 25 mL volumetric flask, and prepare similarly to the Standard Stock Solution.

Method Validation Protocol

The analytical method should be validated according to ICH Q2(R1) guidelines.^[8]

System Suitability

Before sample analysis, perform five replicate injections of the Working Standard Solution (100 µg/mL). The acceptance criteria are as follows:

- Relative Standard Deviation (RSD) of peak area: $\leq 2.0\%$.^[9]
- Tailing factor: ≤ 2.0 .
- Theoretical plates: ≥ 2000 .

Specificity (Forced Degradation)

To demonstrate that the method is stability-indicating, forced degradation studies should be performed on the sample.^{[3][4]} The goal is to achieve 5-20% degradation of the active substance.

- Acid Hydrolysis: Reflux 1 mL of sample solution with 1 mL of 0.1 M HCl at 60 °C for 4 hours.
- Base Hydrolysis: Reflux 1 mL of sample solution with 1 mL of 0.1 M NaOH at 60 °C for 2 hours.
- Oxidative Degradation: Treat 1 mL of sample solution with 1 mL of 3% H₂O₂ at room temperature for 24 hours.
- Thermal Degradation: Keep the solid drug substance in an oven at 105 °C for 48 hours.
- Photolytic Degradation: Expose the solid drug substance to UV light (254 nm) and cool white fluorescent light in a photostability chamber as per ICH Q1B guidelines.

Analyze all stressed samples alongside a non-stressed sample. The method is considered specific if the degradation product peaks are well-resolved from the main peak.

Linearity

Prepare a series of solutions from the Standard Stock Solution at concentrations ranging from 1 µg/mL to 200 µg/mL. Plot a calibration curve of peak area versus concentration. The correlation coefficient (r^2) should be ≥ 0.999 .^[9]

Accuracy (% Recovery)

Perform recovery studies by spiking a placebo with the analyte at three concentration levels (e.g., 80%, 100%, and 120% of the nominal concentration). The mean recovery should be within 98.0% to 102.0%.^[9]

Precision

- Repeatability (Intra-day Precision): Analyze six separate preparations of the sample at 100% of the test concentration on the same day. The RSD should be $\leq 2.0\%$.
- Intermediate Precision (Inter-day Ruggedness): Repeat the analysis on a different day with a different analyst or on a different instrument. The RSD between the two sets of data should be $\leq 2.0\%$.

Data Presentation (Representative Data)

The following tables summarize typical results obtained during method validation.

Table 1: System Suitability Results

Parameter	Acceptance Criteria	Observed Value
Peak Area RSD (%)	≤ 2.0	0.45
Tailing Factor	≤ 2.0	1.15

| Theoretical Plates | ≥ 2000 | 6800 |

Table 2: Linearity Data

Concentration Range	1 - 200 $\mu\text{g/mL}$
Correlation Coefficient (r^2)	≥ 0.999
Slope	45210

| Y-Intercept | 1250 |

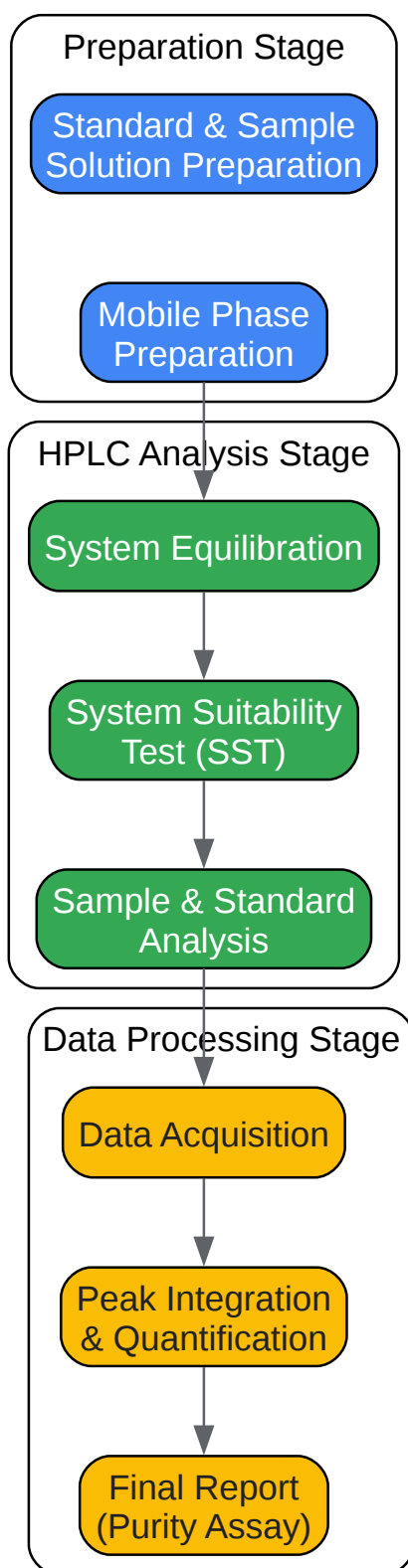
Table 3: Accuracy and Precision Data

Level	Accuracy (% Recovery)	Precision (RSD %)
80%	99.5%	0.85%
100%	100.8%	0.65%

| 120% | 101.2% | 0.78% |

Visualizations

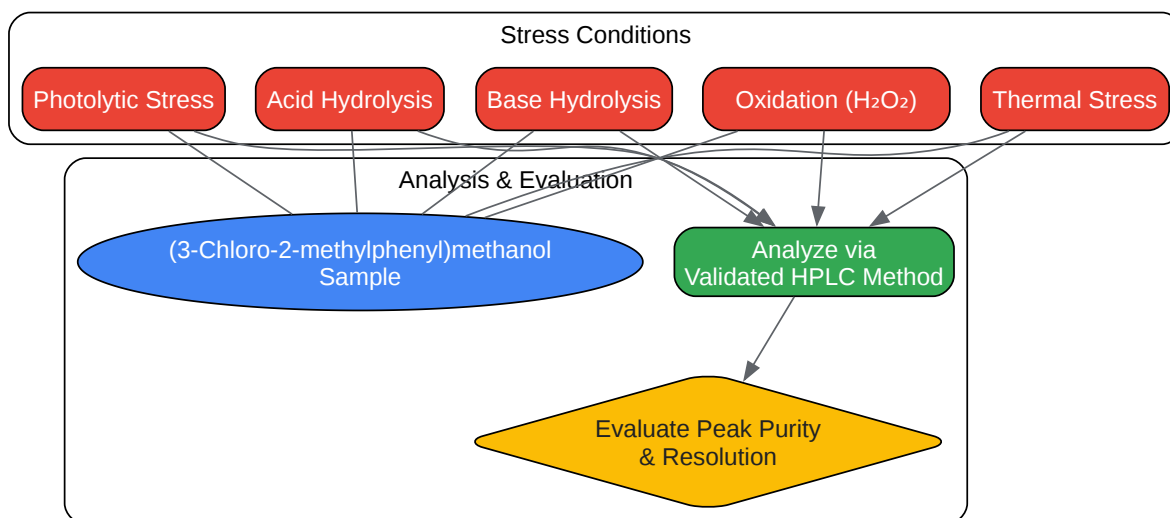
Experimental Workflow



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Caption: Workflow for HPLC Purity Analysis.

Forced Degradation Study Logic



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Caption: Logic of a Forced Degradation Study.

Conclusion

The described RP-HPLC method provides a reliable and robust framework for determining the purity of **(3-Chloro-2-methylphenyl)methanol**. The protocol is designed to be validated in accordance with regulatory expectations, ensuring its suitability for quality control in a pharmaceutical setting. The inclusion of forced degradation studies confirms the stability-indicating nature of the method, which is crucial for monitoring substance stability over time and under various environmental conditions.

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